

Isoscabertopin: A Technical Guide on its Chemical Structure, Properties, and Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Isoscabertopin, a sesquiterpene lactone isolated from the medicinal plant Elephantopus scaber L., has garnered significant interest within the scientific community for its potent antitumor properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Isoscabertopin**. Detailed experimental protocols for key assays and visualizations of its known signaling pathways are presented to support further research and drug development efforts.

Chemical Structure and Properties

Isoscabertopin is a complex natural product with the molecular formula $C_{20}H_{22}O_6$ and a molecular weight of 358.4 g/mol .[1] Its structure features a germacranolide sesquiterpene lactone core, characterized by a ten-membered ring and a fused α -methylene- γ -lactone moiety.

Table 1: Physicochemical Properties of Isoscabertopin



Property	Value	Source
Molecular Formula	C20H22O6	PubChem[1]
Molecular Weight	358.4 g/mol	PubChem[1]
IUPAC Name	[(3S,4R,8R,9E,12R)-10-methyl-5-methylidene-6,14-dioxo-7,13-dioxatricyclo[10.2.1.0 ⁴ ,8]pentad eca-1(15),9-dien-3-yl] (Z)-2-methylbut-2-enoate	PubChem[1]
CAS Number	439923-16-7	PubChem[1]
Purity	≥99.0%	Commercial Supplier
Storage Conditions	2-8°C, Protected from light, Desiccated	Commercial Supplier
Solubility	Data not available	_
Melting Point	Data not available	_
Boiling Point	Data not available	-

Table 2: Spectroscopic Data of Isoscabertopin

Technique	Data
¹ H NMR	Specific chemical shift data not readily available in searched literature.
¹³ C NMR	Specific chemical shift data not readily available in searched literature.
Infrared (IR)	Specific absorption data not readily available in searched literature.
Mass Spectrometry (MS)	Specific m/z data not readily available in searched literature.



Note: While general principles of spectroscopic interpretation are widely available, specific experimental spectral data for **Isoscabertopin** could not be located in the public domain during the literature search for this guide.

Biological Activity and Mechanism of Action

Isoscabertopin has demonstrated significant anti-tumor activities.[2] Its mechanism of action is multifaceted, primarily involving the induction of cancer cell death and the inhibition of metastatic processes.

Induction of Necroptosis in Bladder Cancer

Research on the closely related isomer, Scabertopin, has shown that it can induce a form of programmed necrosis known as necroptosis in bladder cancer cells.[3][4] This process is dependent on the RIP1/RIP3 signaling cascade and is initiated by the production of mitochondrial reactive oxygen species (ROS).[3][4]

Inhibition of Cancer Cell Migration and Invasion

Scabertopin has also been shown to inhibit the migration and invasion of bladder cancer cells. [3][4] This is achieved through the downregulation of Matrix Metalloproteinase-9 (MMP-9), a key enzyme involved in the degradation of the extracellular matrix. The inhibition of MMP-9 expression is mediated by the suppression of the FAK/PI3K/Akt signaling pathway.[3][4]

Modulation of the NF-κB Signaling Pathway

The anti-cancer effects of sesquiterpene lactones from Elephantopus scaber are also linked to the inhibition of the Nuclear Factor-kappa B (NF-кВ) signaling pathway.[5] NF-кВ is a crucial transcription factor that regulates the expression of genes involved in inflammation, cell survival, and proliferation. By inhibiting NF-кВ, **Isoscabertopin** can potentially suppress tumor growth and survival.

Signaling Pathways

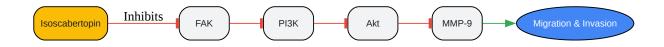
The following diagrams illustrate the key signaling pathways modulated by **Isoscabertopin** and its related compounds.

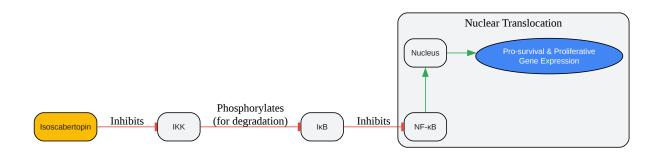




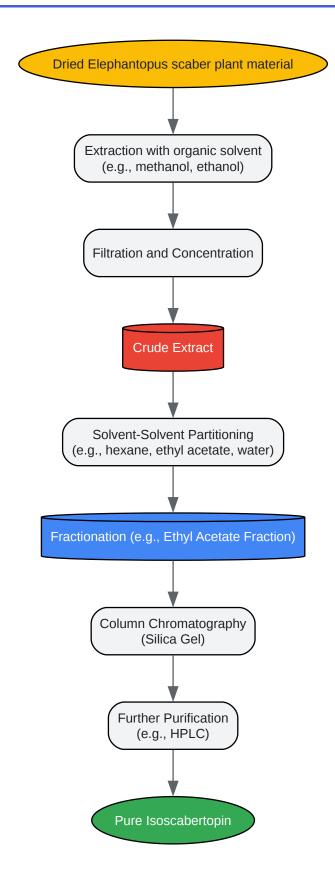
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Figure 1: Isoscabertopin-induced Necroptosis Pathway.









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